

An In-depth Technical Guide on (Ethoxymethoxy)cyclododecane

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Compound of Interest

Compound Name: (Ethoxymethoxy)cyclododecane

Cat. No.: B1620334

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CAS Number: 58567-11-6

Synonyms: Formaldehyde cyclodecyl ethyl acetal, Boisambrene Forte, Amberwood F

Introduction

(Ethoxymethoxy)cyclododecane is a synthetic fragrance ingredient widely utilized in the cosmetics and perfume industry.^[1] Valued for its woody, amber, and cedar-like scent profile, it also functions as a fragrance fixative, enhancing the longevity of the overall scent composition. ^[2] This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, safety assessment, and analytical methodologies, tailored for researchers, scientists, and drug development professionals.

Disclaimer: The information provided herein is for technical and informational purposes only. There is currently no publicly available data to suggest any therapeutic or pharmacological activity of **(Ethoxymethoxy)cyclododecane**. Its application is primarily in the fragrance industry.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(Ethoxymethoxy)cyclododecane** is presented in the tables below. This data has been compiled from various safety data sheets and chemical databases.

Table 1: Chemical Identifiers

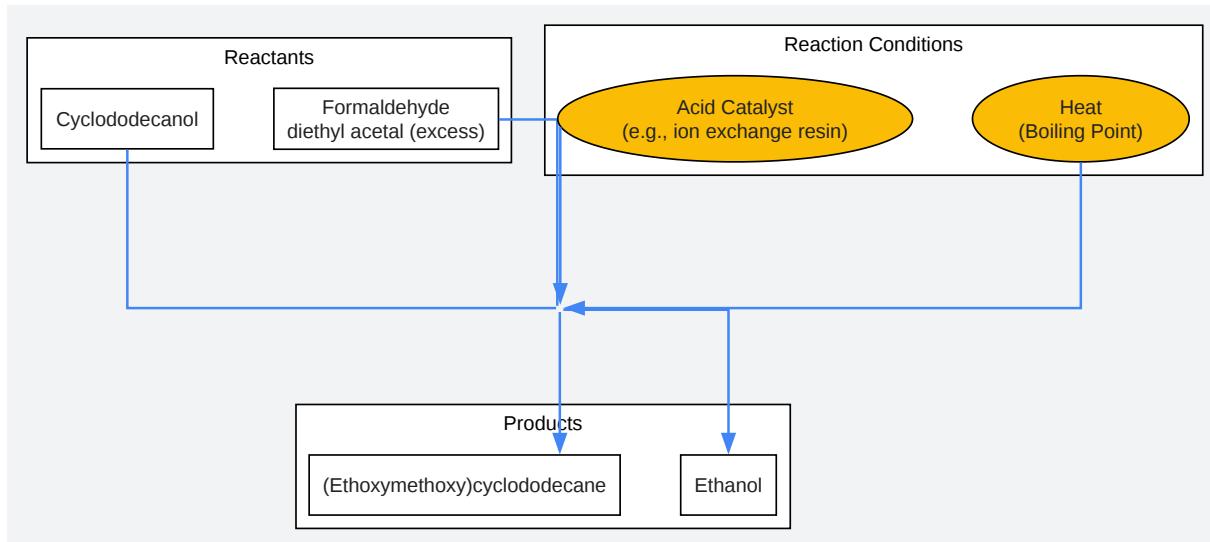
Identifier	Value
CAS Number	58567-11-6 [1] [3] [4]
Molecular Formula	C15H30O2 [3] [4]
Molecular Weight	242.40 g/mol [3] [5]
IUPAC Name	(Ethoxymethoxy)cyclododecane [3]
InChI	InChI=1S/C15H30O2/c1-2-16-14-17-15-12-10-8-6-4-3-5-7-9-11-13-15/h15H,2-14H2,1H3 [4]
SMILES	CCOCOC1CCCCCCCCCCC1 [5]

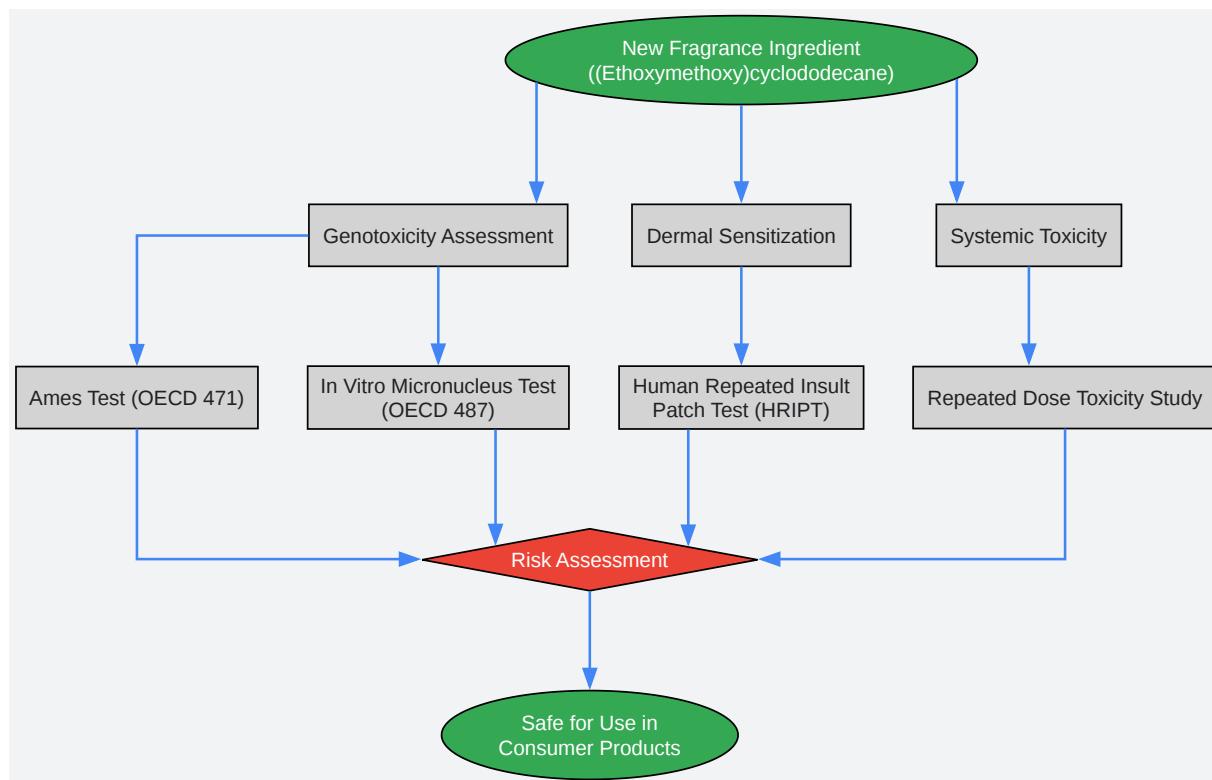
Table 2: Physical and Chemical Properties

Property	Value	Reference
Appearance	Colorless liquid	[6]
Odor	Woody, Amber, Cedar	[5] [6]
Density	0.928 - 0.940 g/cm ³ at 20°C	[6]
Refractive Index	1.465 - 1.469 at 20°C	[6]
Boiling Point	287.3 °C at 760 mmHg	[7]
Flash Point	>100 °C (closed cup)	[6]
Vapor Pressure	0.0018 hPa at 20°C (estimated)	[5]
Solubility	Insoluble in water; Soluble in ethanol	[5]
logP (Octanol/Water Partition Coefficient)	5.5 (estimated)	[5]

Synthesis

The synthesis of **(Ethoxymethoxy)cyclododecane**, also known as formaldehyde ethyl cyclododecyl acetal, can be achieved through the acid-catalyzed reaction of cyclododecanol with an excess of formaldehyde diethyl acetal.





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- To cite this document: BenchChem. [An In-depth Technical Guide on (Ethoxymethoxy)cyclododecane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1620334#ethoxymethoxy-cyclododecane-cas-number-58567-11-6>]

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